

Application Notes and Protocols for Reactions Involving Dibromomethane

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Compound of Interest

Compound Name: *Dibromomethanol*

Cat. No.: *B15163308*

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A Note on Terminology: While the initial topic of interest was "**dibromomethanol**," the available scientific literature extensively covers the synthesis and reactions of "dibromomethane."

Dibromomethanol ($\text{CH}(\text{Br})_2\text{OH}$) is a significantly less common and likely unstable compound. Therefore, these application notes will focus on the widely used and well-documented chemical, dibromomethane (CH_2Br_2), a versatile reagent in organic synthesis.

Dibromomethane, also known as methylene bromide, is a valuable C1 building block in various chemical transformations. Its utility spans from being a solvent to a key reactant in the formation of carbon-carbon and carbon-heteroatom bonds. These notes provide an overview of its synthesis, key reactions, and safety protocols relevant to researchers in organic chemistry and drug development.

Synthesis of Dibromomethane

Dibromomethane can be synthesized through several methods. A common laboratory-scale preparation involves the reaction of bromoform with sodium arsenite and sodium hydroxide.^[1] Commercially, it is often produced from dichloromethane.^[1] Another synthetic route involves the reaction of hydrogen bromide with dichloromethane.

Protocol 1: Synthesis from Dichloromethane and Hydrogen Bromide

This method involves the direct reaction of dichloromethane with hydrogen bromide.

- Reaction:

- $\text{CH}_2\text{Cl}_2 + \text{HBr} \rightarrow \text{CH}_2\text{BrCl} + \text{HCl}$
- $\text{CH}_2\text{BrCl} + \text{HBr} \rightarrow \text{CH}_2\text{Br}_2 + \text{HCl}$
- Procedure:
 - Charge a reaction vessel with dichloromethane.
 - Introduce purified hydrogen bromide gas into the reactor. The purity of HBr should be high (e.g., >98%) to minimize side reactions.
 - The reaction can be carried out in a one-pot setup.
 - Upon completion of the reaction, the mixture is washed and then purified by distillation to obtain high-purity dibromomethane.

Reactions of Dibromomethane

Dibromomethane is a versatile electrophile that participates in a variety of nucleophilic substitution reactions. The two bromine atoms can be displaced sequentially by nucleophiles, allowing for the introduction of two new functional groups.

2.1. Nucleophilic Substitution Reactions

In nucleophilic substitution reactions, a nucleophile attacks the electron-deficient carbon atom of dibromomethane, leading to the displacement of a bromide ion, which acts as a good leaving group.^{[2][3]} These reactions typically follow an $\text{S}_\text{N}2$ mechanism.

Table 1: Examples of Nucleophilic Substitution Reactions with Dibromomethane

Nucleophile	Reagent Example	Product Type
Hydroxide	Sodium Hydroxide (NaOH)	Formaldehyde (via dihydroxymethane)
Alkoxide	Sodium Methoxide (NaOCH ₃)	Dimethoxymethane
Thiolate	Sodium Thiophenoxide (NaSPh)	Bis(phenylthio)methane
Cyanide	Sodium Cyanide (NaCN)	Malononitrile
Amine	Ammonia (NH ₃)	Hexamethylenetetramine (urotropine)

Protocol 2: General Procedure for a Nucleophilic Substitution Reaction

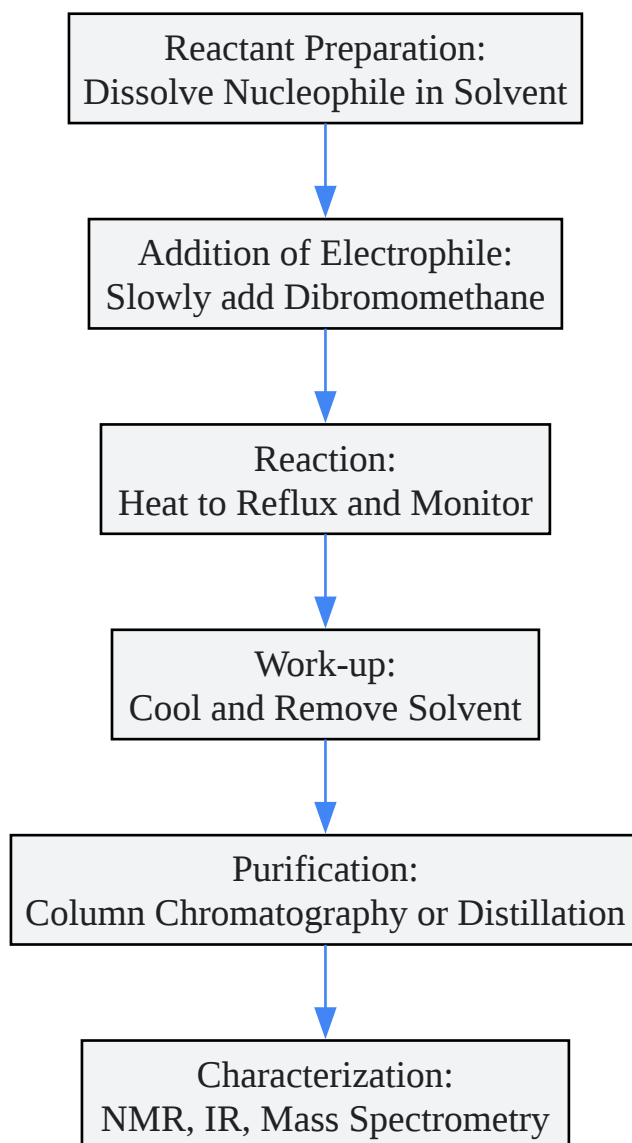
- **Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the nucleophile (e.g., sodium thiophenoxide) in a suitable solvent (e.g., ethanol or DMF).
- **Addition of Dibromomethane:** Slowly add dibromomethane to the solution at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and remove the solvent under reduced pressure.
- **Purification:** Purify the crude product by column chromatography or distillation to obtain the desired substituted product.

2.2. Use in Pharmaceutical and Agrochemical Synthesis

Dibromomethane is a crucial intermediate in the synthesis of various pharmaceuticals and agrochemicals. It is a key component in the production of fungicides such as cyproterone and imiprazole.

Experimental Workflow and Diagrams

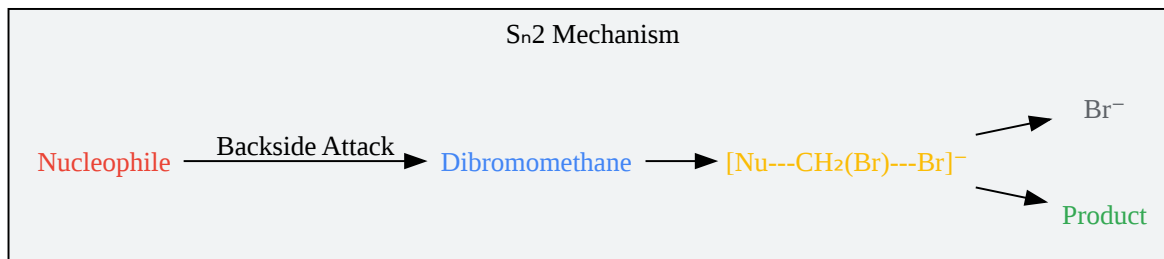
Experimental Workflow for a Typical Nucleophilic Substitution Reaction



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Caption: General workflow for a nucleophilic substitution reaction involving dibromomethane.

Signaling Pathway for S_N2 Reaction of Dibromomethane



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Caption: Concerted S_N2 reaction mechanism for the nucleophilic substitution of dibromomethane.

Safety and Handling

Dibromomethane is a hazardous chemical and must be handled with appropriate safety precautions.

- Hazards: Toxic if swallowed, in contact with skin, or if inhaled. It may cause skin and eye irritation and is suspected of causing genetic defects and cancer.
- Handling:
 - Always work in a well-ventilated chemical fume hood.
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
 - Avoid breathing vapors.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.

- Keep away from heat, sparks, and open flames.

Table 2: Physical and Safety Data for Dibromomethane

Property	Value
CAS Number	74-95-3
Molecular Formula	CH ₂ Br ₂
Molecular Weight	173.83 g/mol
Boiling Point	97 °C
Density	2.497 g/cm ³
Appearance	Colorless liquid
GHS Hazard Statements	H301, H311, H315, H319, H331, H350, H370

These application notes provide a foundational understanding of the experimental setup for reactions involving dibromomethane. Researchers should always consult detailed literature procedures and safety data sheets before conducting any experiment.

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